

Personal protective equipment for handling 4-(4-Bromophenyl)pyrimidine-2-thiol

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)pyrimidine-2-thiol

Cat. No.: B1277761

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Essential Safety and Handling Guide for 4-(4-Bromophenyl)pyrimidine-2-thiol

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling specialized chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **4-(4-Bromophenyl)pyrimidine-2-thiol**, including detailed operational and disposal plans.

Chemical Profile:

Property	Value	Reference
Chemical Name	4-(4-Bromophenyl)pyrimidine-2-thiol	[1] [2]
CAS Number	832741-25-0	[1] [2]
Molecular Formula	C ₁₀ H ₇ BrN ₂ S	[1] [2]
Molecular Weight	267.15 g/mol	[1]
Appearance	Orange-red crystalline powder	[1]
Storage Conditions	Store at 0-8°C	[1]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **4-(4-Bromophenyl)pyrimidine-2-thiol** was not publicly available, the compound's structure, containing a thiol group and a brominated aromatic ring, suggests a need for stringent safety protocols. Thiols are known for their strong, unpleasant odors and potential for toxicity, while halogenated aromatic compounds can be harmful if inhaled, ingested, or absorbed through the skin.[3][4][5]

The following personal protective equipment is mandatory for handling this compound:

PPE Category	Item	Specifications	Rationale
Engineering Controls	Chemical Fume Hood	All handling of 4-(4-Bromophenyl)pyrimidine-2-thiol must be conducted in a certified chemical fume hood.	To mitigate vapor inhalation, control odor, and prevent exposure to airborne particulates.[3][6]
Eye and Face Protection	Safety Goggles and Face Shield	Wear tightly fitting safety goggles with side-shields. A face shield should be worn over goggles when handling larger quantities or when there is a significant splash risk.[5][7]	Protects against splashes and vapors that can cause serious eye damage.[5]
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are recommended. Always inspect gloves for integrity before use.[3][7]	Prevents skin contact, which can lead to irritation or absorption of the chemical.[5]
Skin and Body Protection	Laboratory Coat and Closed-toe Shoes	A standard lab coat and fully enclosed shoes must be worn.	Protects against accidental splashes and spills.[3][8]
Respiratory Protection	NIOSH-approved respirator	A respirator with appropriate cartridges for organic vapors should be available for use in case of ventilation failure or emergencies.	Minimizes inhalation of vapors, which can cause respiratory tract irritation.[5]

Step-by-Step Handling Procedure

Proper handling techniques are critical to minimize exposure and ensure a safe laboratory environment.

- Preparation:

- Ensure a certified chemical fume hood is operational.
- Prepare a bleach solution (e.g., a 1:1 mixture of commercial bleach and water) within the fume hood for immediate decontamination of glassware and utensils.[3][6]
- Have a designated, labeled hazardous waste container ready for all solid and liquid waste generated.[9]

- Weighing and Transfer:

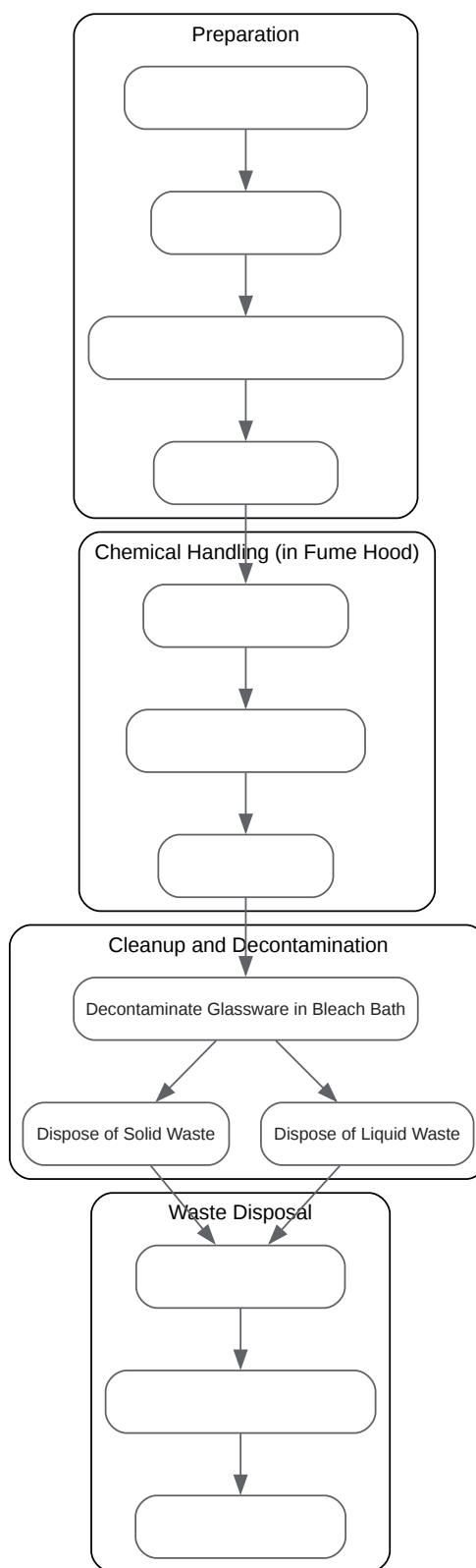
- Conduct all weighing and transferring of the solid compound within the fume hood.
- Use appropriate tools such as a chemical spatula to handle the powder.
- To minimize the generation of dust, handle the powder gently.
- Close the container tightly immediately after use.[10]

- Dissolution:

- When dissolving the compound, add the solvent slowly to the solid to avoid splashing.
- If the solvent is volatile, ensure the process is carried out deep within the fume hood.

Experimental Workflow Diagram

The following diagram outlines the standard workflow for handling **4-(4-Bromophenyl)pyrimidine-2-thiol** in a laboratory setting.



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Caption: Workflow for safe handling and disposal of **4-(4-Bromophenyl)pyrimidine-2-thiol**.

Disposal Plan

All waste materials contaminated with **4-(4-Bromophenyl)pyrimidine-2-thiol** must be treated as hazardous waste.

Solid Waste:

- Contaminated items such as gloves, weighing paper, and paper towels should be collected in a designated, sealed plastic bag and placed in a labeled solid hazardous waste container.
[\[6\]](#)[\[9\]](#)

Liquid Waste:

- Solutions containing the compound and solvent rinsates should be collected in a labeled, sealed, and appropriate liquid hazardous waste container.[\[9\]](#)
- Do not pour any waste containing this chemical down the drain.

Decontamination of Glassware:

- All glassware that has come into contact with the thiol compound should be submerged in a bleach solution within a fume hood for at least 24 hours to oxidize and neutralize the thiol.[\[6\]](#)[\[11\]](#)
- After neutralization, the glassware should be washed thoroughly. The bleach solution used for decontamination must also be disposed of as hazardous waste.[\[3\]](#)

Empty Container Disposal:

- The original container, even if empty, should be triple-rinsed with a suitable solvent (e.g., acetone).[\[9\]](#)
- The rinsate must be collected and disposed of as hazardous liquid waste.[\[9\]](#)
- After triple-rinsing, the container can be disposed of as non-hazardous waste, following institutional guidelines.

By adhering to these procedures, researchers can safely handle **4-(4-Bromophenyl)pyrimidine-2-thiol**, minimizing personal exposure and environmental impact. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on hazardous waste disposal.[9]

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